

# Application Notes: Copper Phthalocyanine Pigments in Paints and Coatings

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## Compound of Interest

Compound Name: Copper phthalate

Cat. No.: B098968

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## Introduction

Copper Phthalocyanine (CuPc) is a synthetic, organometallic macrocyclic compound widely utilized as a high-performance pigment in the paints and coatings industry.[1] It is prized for its exceptional durability, brilliant shades, and versatility.[1][2] This document provides detailed application notes and protocols for researchers and formulation scientists on the effective use of Copper Phthalocyanine pigments. The two primary forms are Phthalocyanine Blue (Color Index: Pigment Blue 15) and Phthalocyanine Green (Color Index: Pigment Green 7).[1]

CuPc pigments are characterized by their outstanding lightfastness, weather resistance, chemical stability, and high tinting strength.[2][3] They are insoluble in water and most organic solvents, preventing migration within a coating formulation.[1] These properties make them suitable for a vast range of applications, from architectural and industrial coatings to high-performance automotive finishes.[4]

## Pigment Grades and Properties

Copper Phthalocyanine pigments exist in several crystalline forms, or polymorphs, which determine their exact shade and performance characteristics. The most common variants are the alpha ( $\alpha$ ) and beta ( $\beta$ ) forms of Phthalocyanine Blue.

- Alpha ( $\alpha$ ) Crystal Form (e.g., PB 15:1, PB 15:2): This form provides a reddish-blue shade. It is known for its high tinting strength but can be prone to crystallization and flocculation in certain solvent systems if not properly stabilized.[4][5]

- Beta (β) Crystal Form (e.g., PB 15:3, PB 15:4): This is the more thermodynamically stable form, offering a greener shade of blue.[4][6] It exhibits superior resistance to solvents, crystallization, and weathering, making it the preferred choice for durable outdoor and automotive applications.[4]
- Phthalocyanine Green (PG 7): This pigment is a chlorinated derivative of copper phthalocyanine. The chlorine atoms shift the absorption spectrum, resulting in a brilliant, stable green color with excellent fastness properties.[3]

## Quantitative Data Summary

The following table summarizes typical performance data for common Copper Phthalocyanine pigment grades. These values can vary based on the manufacturer, particle size, and surface treatment.

| Property                      | Pigment Blue 15:1 (α-form, red shade) | Pigment Blue 15:3 (β-form, green shade) | Pigment Green 7      | Test Method  |
|-------------------------------|---------------------------------------|---|----------------------|--------------|
| Color Index                   | C.I. Pigment Blue 15:1                | C.I. Pigment Blue 15:3                  | C.I. Pigment Green 7 | -            |
| Lightfastness (BWS)           | 8                                     | 8                                       | 8                    | ISO 105-B01  |
| Heat Stability                | 200 °C                                | 250 °C                                  | 250 °C               | Internal     |
| Oil Absorption ( g/100g )     | 35 - 50                               | 30 - 45                                 | 30 - 45              | ASTM D281[7] |
| Density (g/cm <sup>3</sup> )  | ~1.6                                  | ~1.6                                    | ~2.1                 | ASTM D153    |
| Acid Resistance (Scale 1-5)   | 5                                     | 5                                       | 5                    | Internal     |
| Alkali Resistance (Scale 1-5) | 5                                     | 5                                       | 5                    | Internal     |

Lightfastness is rated on the Blue Wool Scale (BWS), where 8 is the highest (outstanding). Acid/Alkali resistance is rated on a scale of 1-5, where 5 is excellent.

## Experimental Protocols

Accurate and repeatable evaluation of pigment performance is critical. The following are standardized protocols for the dispersion and testing of Copper Phthalocyanine pigments in a coating system.

### Protocol: Pigment Dispersion in a Solvent-Based Alkyd System

This protocol describes the process of dispersing Phthalo Blue 15:3 powder into a generic solvent-based alkyd resin to create a pigment concentrate (paste).

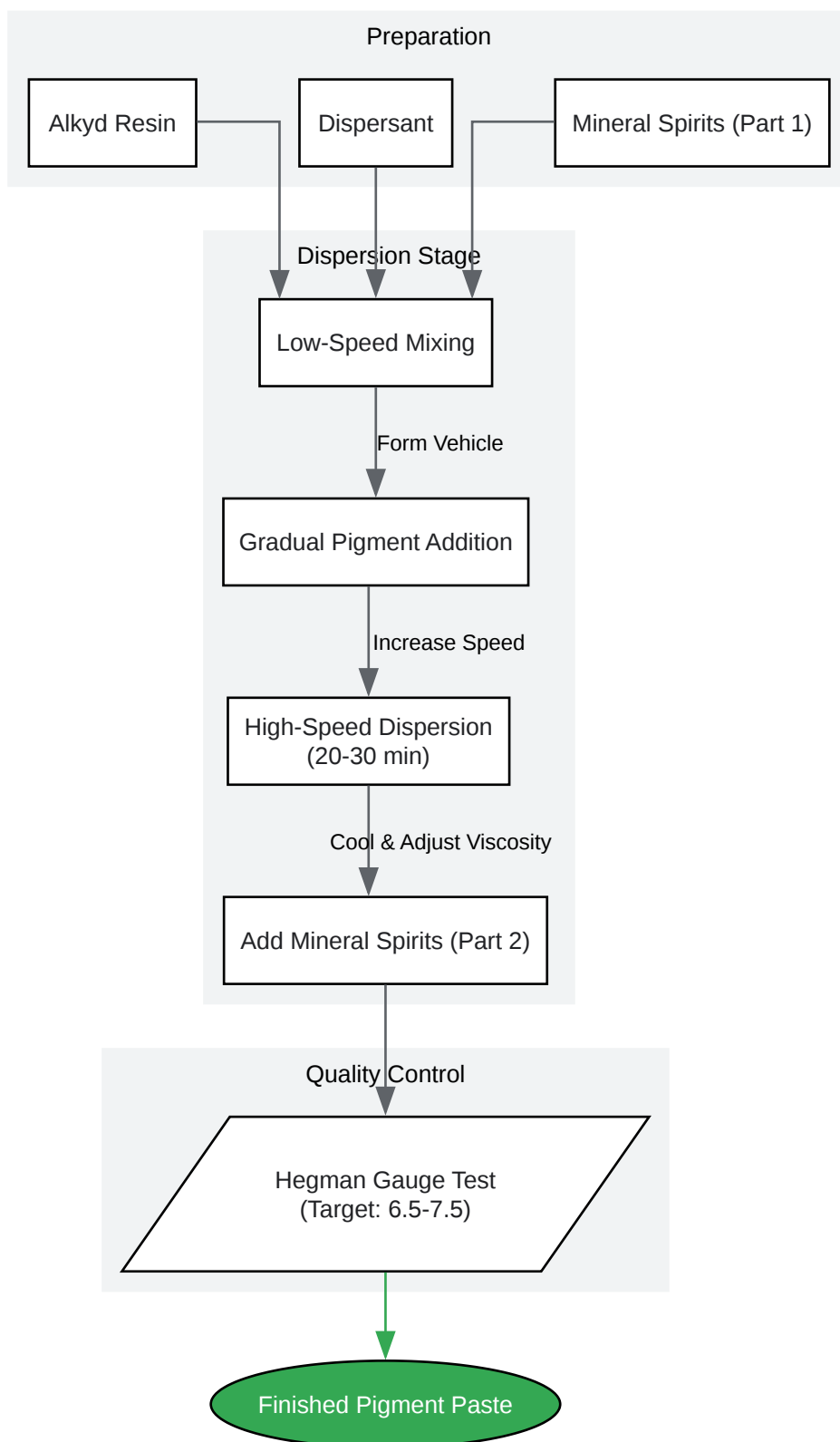
#### 3.1.1 Materials and Equipment

- Phthalo Blue 15:3 ( $\beta$ -form) Pigment
- Long-oil alkyd resin (e.g., 60% solids in mineral spirits)
- Polymeric Dispersant
- Mineral Spirits (or other suitable solvent)
- High-speed disperser with a Cowles-type blade
- Bead mill (optional, for very fine dispersions)
- Hegman gauge (ASTM D1210)[8]
- Analytical balance

#### 3.1.2 Procedure

- **Vehicle Preparation (Let-Down):** In a mixing vessel, weigh the alkyd resin, polymeric dispersant, and half of the mineral spirits.
- **Mixing:** Place the vessel under the high-speed disperser and mix at low speed until the dispersant is fully incorporated into the resin.

- **Pigment Addition:** Gradually add the pre-weighed Phthalo Blue 15:3 powder to the vortex of the mixing vehicle. Increase the disperser speed as the viscosity increases to maintain a rolling vortex.
- **Dispersion:** Once all pigment is added, increase the disperser speed to a tip speed of approximately 18-25 m/s. Continue dispersing for 20-30 minutes. The temperature should be monitored and not allowed to exceed 60°C.
- **Viscosity Adjustment:** Add the remaining mineral spirits to adjust the viscosity for optimal dispersion and stability.
- **Quality Control:** At the end of the dispersion phase, perform a fineness of grind test using a Hegman gauge. Place a small sample at the deep end of the gauge and draw it down firmly with the scraper.<sup>[9]</sup> Immediately observe the point at which a significant number of specks or scratches appear. For high-quality coatings, a Hegman value of 6.5 to 7.5 is typically required.<sup>[10]</sup>
- **Let-Down (Final Paint Preparation):** The finished pigment paste can then be blended with additional resin, solvents, and additives (driers, anti-skinning agents) to produce the final paint.



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Caption: Workflow for dispersing CuPc pigment in a solvent-based system.

## Protocol: Lightfastness and Weathering Evaluation

This protocol outlines the procedure for testing the durability of a coating containing Copper Phthalocyanine pigment using accelerated weathering, based on ISO 11341.[\[11\]](#)

### 3.2.1 Materials and Equipment

- Coated test panels (prepared according to ISO 1514)
- Xenon-arc weathering chamber (compliant with ISO 11341)[\[12\]](#)
- Spectrocolorimeter (for color measurement, e.g., CIELAB Lab\*)
- Gloss meter

### 3.2.2 Procedure

- **Sample Preparation:** Prepare multiple identical test panels with the CuPc-containing coating. Allow them to cure fully as specified.
- **Initial Measurement:** Before exposure, measure the initial color (Lab\* values) and gloss (e.g., at 60°) of each panel. These will serve as the baseline (t=0).
- **Exposure:** Place the panels in the xenon-arc apparatus. Set the exposure conditions according to ISO 11341, which specifies cycles of filtered xenon-arc radiation, temperature, humidity, and often a water spray to simulate rain.[\[11\]](#)[\[13\]](#) A typical cycle might involve continuous light with a periodic water spray.
- **Periodic Evaluation:** Remove the panels at predetermined intervals (e.g., 250, 500, 1000, 2000 hours).
- **Assessment:** After each interval, allow the panels to condition back to room temperature.
  - **Color Change:** Remeasure the Lab\* values and calculate the total color difference ( $\Delta E$ ) *from the initial baseline measurement using the CIE 1976 Lab color difference equation.* [\[14\]](#)

- Gloss Retention: Measure the gloss and calculate the percentage of gloss retained compared to the initial measurement.
- Visual Inspection: Visually inspect for any signs of degradation such as chalking, cracking, or blistering.
- Data Analysis: Plot the  $\Delta E^*$  and gloss retention values against exposure hours to determine the rate of degradation. A low  $\Delta E^*$  value over time indicates excellent lightfastness.

## Protocol: Chemical Resistance Testing

This protocol provides a method for evaluating the resistance of a CuPc-pigmented coating to various chemicals, based on the spot test method from ASTM D1308.[\[15\]](#)

### 3.3.1 Materials and Equipment

- Cured coated panels
- Test reagents (e.g., 10% Sulfuric Acid, 10% Sodium Hydroxide, Isopropanol, Gasoline)
- Pipettes or droppers
- Watch glasses (to cover the spots)
- Cotton cloths

### 3.3.2 Procedure

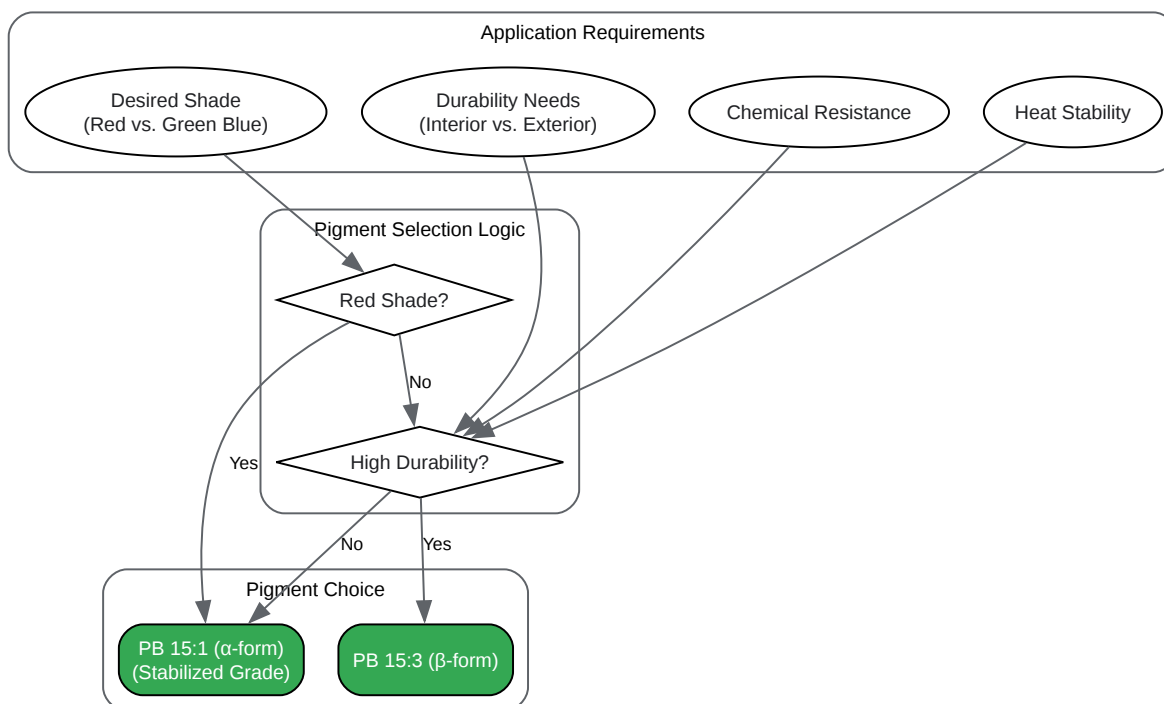
- Panel Preparation: Use fully cured coated panels. Mark out test areas for each chemical.
- Reagent Application: Apply a few drops of each test chemical onto its designated area on the panel.[\[16\]](#)
- Covering: Immediately cover each spot with a watch glass to prevent evaporation.[\[16\]](#)
- Exposure: Allow the reagents to remain in contact with the coating for a specified period (e.g., 1 hour, 24 hours).

- **Cleaning:** After the exposure period, remove the watch glasses and gently blot the excess chemical with a dry cloth. Clean the surface with a cloth soaked in water or a mild solvent (if appropriate), then dry.
- **Evaluation:** Allow the panel to recover for at least 1 hour. Visually inspect the test areas for any effects such as:
  - Discoloration or staining
  - Change in gloss
  - Blistering or swelling
  - Softening (test with a fingernail or a standardized probe)
  - Loss of adhesion
- **Rating:** Rate the effect of each chemical on a scale (e.g., 5=No effect, 4=Slight change, 3=Moderate change, 2=Severe change, 1=Complete failure).

## Logical Relationships and Selection Criteria

The choice of a specific Copper Phthalocyanine pigment depends on the final application's requirements for color, durability, and processing conditions.





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Caption: Decision logic for selecting a Phthalocyanine pigment grade.

## Conclusion

Copper Phthalocyanine pigments are a cornerstone of the colorant industry, offering an unparalleled combination of vibrancy, strength, and durability. By selecting the appropriate crystalline form and employing standardized dispersion and testing protocols, researchers and formulators can harness the full potential of these pigments to create high-performance, long-lasting paints and coatings. Proper quality control, particularly monitoring the fineness of grind, is essential to achieving optimal color development and film properties.

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